

Flavanthrone: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **flavanthrone**, a polycyclic aromatic compound with significant applications as a high-performance yellow pigment and potential for use in advanced materials and pharmaceuticals. This document outlines its core physicochemical properties, details relevant experimental protocols for its synthesis and purification, and explores its potential biological interactions.

Core Physicochemical Data

Flavanthrone is a large, planar molecule, which contributes to its high thermal stability and insolubility in water and many common organic solvents.[1] Its key quantitative properties are summarized below.

Property	Value
Molecular Formula	C28H12N2O2[1][2][3][4]
Molecular Weight	408.41 g/mol [1][2][3][5]
Appearance	Yellow to orange crystalline solid/powder[1][2][3]
CAS Number	475-71-8[2][3][4]

Experimental Protocols



The synthesis and purification of **flavanthrone** are critical for achieving the desired purity and crystalline form for its various applications. The following sections detail established methodologies.

Synthesis of Flavanthrone

Industrial production of **flavanthrone** typically involves the condensation of anthraquinone derivatives.[2] One common historical method involves the treatment of 2-amino-anthraquinone with antimony pentachloride or titanium tetrachloride in nitrobenzene.[1] Another approach is the Ullmann reaction on acylated 1-chloro-2-amino-anthraquinone, followed by alkaline treatment.[1]

A patented method for producing a specific crystalline form of **flavanthrone** involves the following steps:[1]

- Acidic Treatment: Crude flavanthrone is added to an agitated solution of either concentrated nitric acid or a mixture of sulfuric acid and an aromatic sulfonate (e.g., sodium xylene sulfonate).
- Mixing: The mixture is maintained at a temperature between room temperature and 80°C for 1 to 3 hours to ensure uniform mixing.
- Precipitation: The reaction mass is then "drowned" with water, and ice is added to lower the temperature to between 0° and 10°C.
- Heating and Filtration: The suspension is heated to 90-100°C for 1 to 3 hours, followed by filtration and washing of the precipitate.
- Oxidative Reslurrying: The filtered solid is reslurried in water containing an oxidizing agent, such as sodium hypochlorite, and heated.
- Final Isolation: The product is filtered, washed, and dried to yield the final **flavanthrone** pigment.[1]

Purification of Flavanthrone Pigment

To achieve the high purity required for pigment applications, crude **flavanthrone** must be purified to remove impurities that can affect its coloristic properties.[6] A common purification



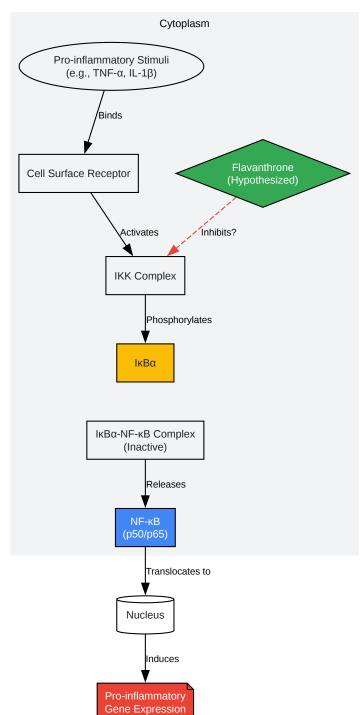
technique is solvent extraction.[6]

- Solvent Selection: A suitable solvent is chosen in which the impurities are soluble but **flavanthrone** is not. N,N'-dimethylacetamide is an effective solvent for this purpose.[6]
- Extraction: The impure **flavanthrone** is slurried in the chosen solvent. For more efficient purification, continuous extraction methods, such as using a Soxhlet extractor, are employed. The extraction can be performed at room temperature, but elevated temperatures up to the boiling point of the solvent will expedite the process.[6]
- Isolation: Following extraction, the purified pigment is separated from the solvent by filtration, centrifugation, or decantation.[6]
- Washing and Drying: The pigment is then washed with a solvent like methanol or water to remove any residual extraction solvent and dried to obtain the final, purified product.[6]

Potential Biological Signaling Pathways

While research into the specific biological activities of **flavanthrone** is ongoing, its structural classification as a flavonoid suggests potential interactions with various cellular signaling pathways.[5] Flavonoids are known to exhibit a range of biological effects, including anti-inflammatory and antioxidant activities.[5] One of the key pathways implicated in inflammation is the Nuclear Factor-kappa B (NF-kB) signaling pathway. The diagram below illustrates a simplified representation of this pathway, which could be a potential target for **flavanthrone** and other related flavonoids.





Potential Interaction of Flavonoids with the NF-kB Signaling Pathway

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Caption: A diagram of the NF-κB signaling pathway and a hypothesized inhibitory role for **flavanthrone**.

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